

5-Deoxycajanin: A Comprehensive Technical Guide on Physicochemical Characteristics

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Compound of Interest

Compound Name: 5-Deoxycajanin

Cat. No.: B190954

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Deoxycajanin, a naturally occurring isoflavone, has garnered significant interest within the scientific community for its potential therapeutic applications. As a member of the flavonoid family, it exhibits a range of biological activities, including notable antioxidant properties. This technical guide provides an in-depth overview of the core physicochemical characteristics of **5-Deoxycajanin**, offering crucial data and experimental insights for researchers and professionals engaged in drug discovery and development.

Physicochemical Characteristics

The fundamental physicochemical properties of **5-Deoxycajanin** are summarized in the table below. These parameters are essential for understanding its behavior in biological systems and for the formulation of potential drug delivery systems.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₂ O ₅	[1][2]
Molecular Weight	284.26 g/mol	
Appearance	Yellow powder	[1][2]
Melting Point	Predicted: 255-258 °C	
Boiling Point	Predicted: 543.9 °C at 760 mmHg	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
pKa (acidic)	Predicted: 6.8 (most acidic phenol)	
logP	Predicted: 2.9	
CAS Number	7622-53-9	[1][2][3]
Synonyms	7-Methoxy-2',4'-dihydroxyisoflavone	

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **5-Deoxycajanin** are outlined below. These protocols are based on established methods for flavonoids and isoflavones.

Melting Point Determination

The melting point of **5-Deoxycajanin** can be determined using a capillary melting point apparatus.

Methodology:

- A small, finely powdered sample of **5-Deoxycajanin** is packed into a capillary tube, sealed at one end.

- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it is completely liquid are recorded as the melting range.

Solubility Determination

The solubility of **5-Deoxycajanin** in various solvents can be determined using the shake-flask method.

Methodology:

- An excess amount of **5-Deoxycajanin** is added to a known volume of the solvent of interest in a sealed flask.
- The flask is agitated at a constant temperature for a predetermined period to ensure equilibrium is reached.
- The solution is then filtered to remove any undissolved solid.
- The concentration of **5-Deoxycajanin** in the filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC).

pKa Determination

The acid dissociation constant (pKa) of the phenolic hydroxyl groups in **5-Deoxycajanin** can be determined by potentiometric titration or UV-Vis spectrophotometry.

Methodology (Potentiometric Titration):

- A solution of **5-Deoxycajanin** of known concentration is prepared in a suitable solvent (e.g., a mixture of water and a co-solvent like methanol to ensure solubility).
- The solution is titrated with a standardized solution of a strong base (e.g., NaOH).
- The pH of the solution is monitored throughout the titration using a calibrated pH meter.

- The pKa is determined from the pH at the half-equivalence point on the titration curve.

logP Determination

The octanol-water partition coefficient (logP), a measure of lipophilicity, can be determined using the shake-flask method followed by HPLC analysis.

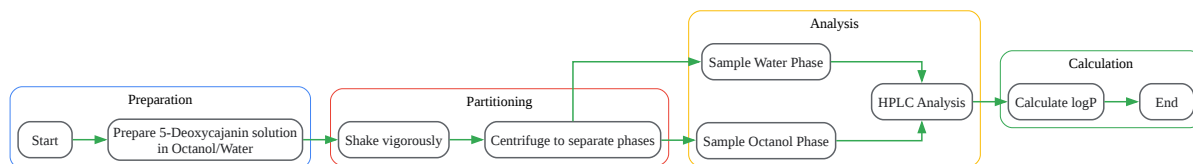
Methodology:

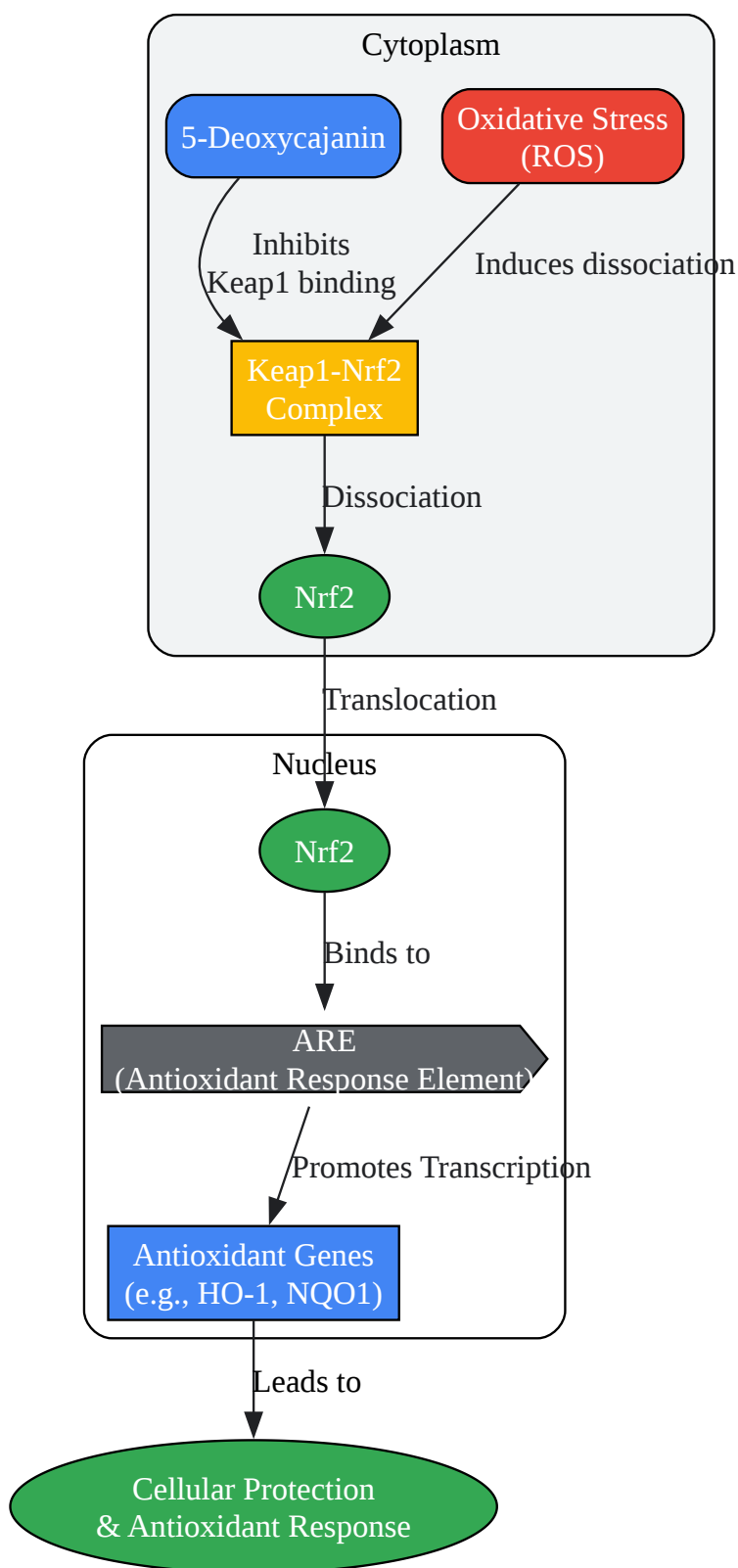
- A solution of **5-Deoxycajanin** is prepared in a biphasic system of n-octanol and water.
- The mixture is shaken vigorously to allow for the partitioning of the compound between the two phases.
- The mixture is then centrifuged to ensure complete separation of the two phases.
- The concentration of **5-Deoxycajanin** in both the n-octanol and water phases is determined by HPLC.
- The logP value is calculated as the logarithm of the ratio of the concentration in the n-octanol phase to the concentration in the water phase.

Visualizations

Experimental Workflow: Determination of logP

The following diagram illustrates the workflow for the experimental determination of the octanol-water partition coefficient (logP).





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